

textile dyeing fastness testing C.I. Vat Green 9

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Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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Chemical Profile of C.I. Vat Green 9

The table below summarizes the fundamental identifiers and characteristics of **C.I. Vat Green 9** based on supplier information [1].

Property	Description
Name	C.I. Vat Green 9, C.I. 59850 [1]
Molecular Structure	Violanthrone [1]
Chemical Formula	$C_{34}H_{15}NO_4$ [1]
Molecular Weight	501.49 g/mol [1]
CAS Registry Number	6369-65-9 / 28780-10-1 [1]
Solubility	Insoluble in water; soluble in 2-Chlorophenol, Tetrahydronaphthalene, and Xylene; slightly soluble in Acetone, Chloroform, Pyridine, and Toluene [1].

Property	Description
Color Reaction in Acid	In concentrated sulfuric acid: dark purple, precipitates as dark purple upon dilution [1].
Leuco Forms	Alkaline reduction: purple; Acid reduction: wine color [1].
Primary Application	Used for cotton fabric dyeing, suitable for suspension pad dyeing; also applicable for viscose, silk, and wool [1].

Reported Fastness Properties

The following table outlines the colorfastness ratings for **C.I. Vat Green 9** as reported by a dye supplier, using both ISO and AATCC standard scales [1]. Note that these are example values and actual performance can vary with application parameters.

Fastness Type	ISO Rating	AATCC Rating	Notes
Light Fastness	6	7	The scales differ; ISO 1-8, AATCC 1-5 [1] [2].
Washing Fastness			
- Fading	4	-	Grey Scale (1-5) [2].
- Staining	3	-	Grey Scale (1-5) [2].
Soaping Fastness	4-5	-	Grey Scale (1-5) [1].
Chlorine Bleach Fastness	1	3	The scales differ [1].
Oxygen Bleach Fastness	4	-	Grey Scale (1-5) [1].
Mercerizing Fastness	5	-	Grey Scale (1-5) [1].

Fastness Type	ISO Rating	AATCC Rating	Notes
Ironing Fastness	4	5	Grey Scale (1-5) [1].

Standard Test Methods for Colorfastness Assessment

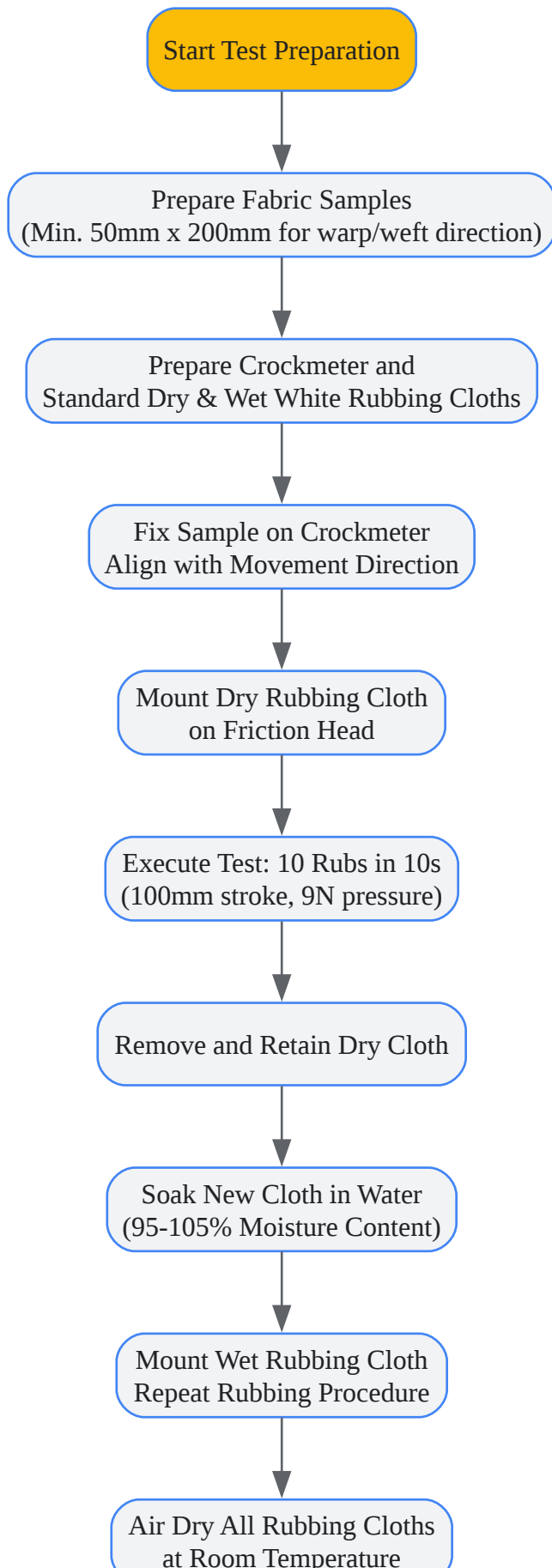
For rigorous evaluation, fabrics dyed with vat dyes should be tested against standardized methods. The core principles of major tests are summarized below.

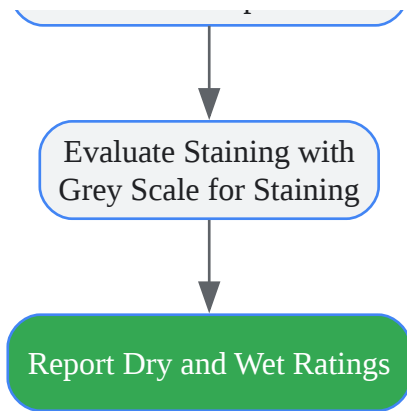
Test Method	Standard(s)	Key Evaluation Metrics
Colorfastness to Light	ISO 105-B02, AATCC 16 (e.g., 16.3) [2] [3]	Resistance to fading from artificial daylight (xenon arc lamp). Rated via Grey Scale for color change or against Blue Wool references [2] [3].
Colorfastness to Crocking (Rubbing)	ISO 105-X12, AATCC 8 [2] [4]	Resistance to color transfer through rubbing. Assessed separately for dry and wet conditions using Grey Scale for staining on white cloth [2] [4].
Colorfastness to Washing	ISO 105-C06, AATCC 61 [2] [3]	Resistance to color loss and staining during laundering. Rated using Grey Scales for color change and staining after simulated wash cycles with stainless steel balls for abrasion [2] [3].
Colorfastness to Perspiration	ISO 105-E04, AATCC 15 [2] [4]	Resistance to acidic and alkaline perspiration. Specimen is soaked in artificial perspiration, placed under pressure, dried, and rated for color change and staining [2] [4].
Colorfastness to Chlorinated Water	ISO 105-E03 [3]	Resistance to fading in swimming pool water. Specimen is immersed in chlorinated water solution and assessed for color change [3].
Colorfastness to Storage	AATCC TM163 [5]	Estimates potential for dye transfer between fabrics during storage. Specimen is sandwiched with multifiber

Test Method	Standard(s)	Key Evaluation Metrics
		fabric, placed in a perspiration tester for 48 hours, then rated after drying [5].

Detailed Protocol: Colorfastness to Crocking (Rubbing)

This test determines the degree of color transfer from a fabric's surface to another through mechanical rubbing [4]. The workflow is as follows:



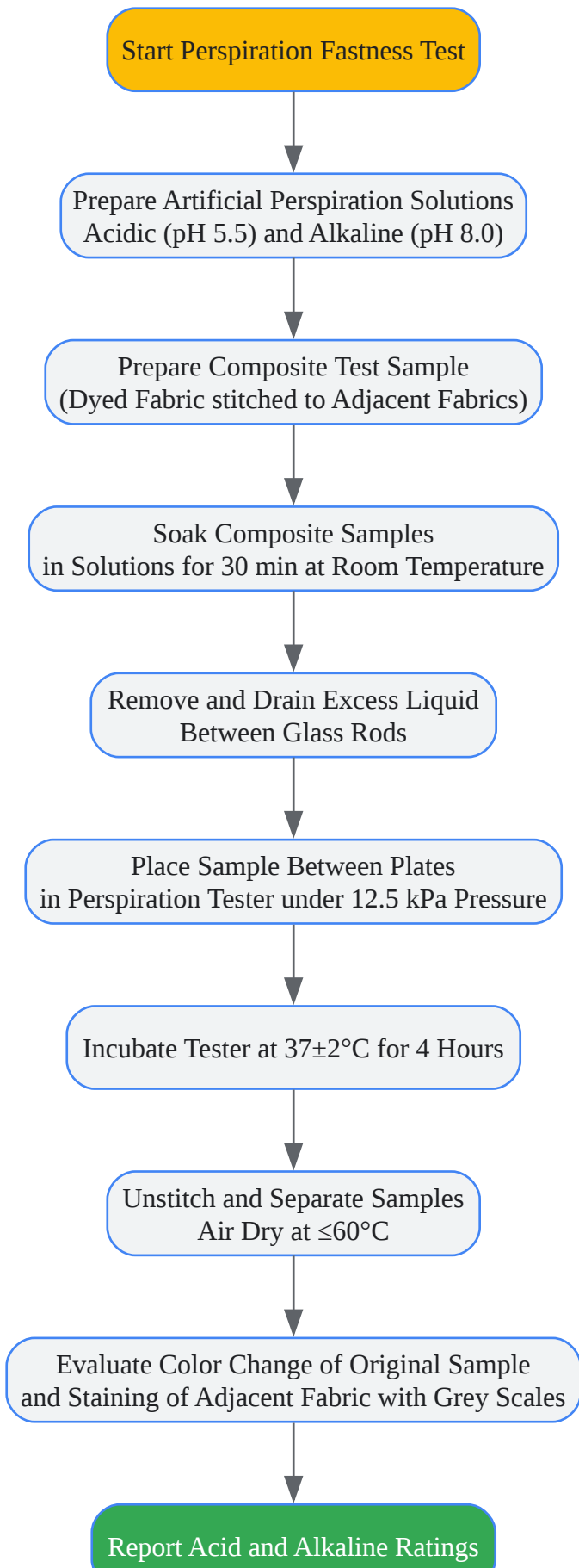


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- **Apparatus and Materials:** Electronic crockmeter, standard white cotton rubbing cloth (desized, scoured, bleached), grey scale for assessing staining [4].
- **Sample Preparation:** Prepare two sets of fabric samples, aligning one with the warp direction and the other with the weft direction. For multicolored fabrics, ensure the testing position allows all colors to be rubbed [4].
- **Dry Rubbing Procedure:** Fix the sample on the crockmeter's base. Mount a dry white rubbing cloth on the friction head. Start the crockmeter to perform 10 complete rubbing cycles in 10 seconds. Remove the dry rubbing cloth [4].
- **Wet Rubbing Procedure:** Soak a new white rubbing cloth in distilled water and roll it on a device to achieve a moisture content of 95% to 105%. Repeat the rubbing procedure from the dry test [4].
- **Evaluation:** After the wet rubbing cloth has been air-dried at room temperature, assess the degree of color staining on both the dry and wet white cloths using the Grey Scale for Staining. A rating of 5 indicates no staining, and 1 indicates severe staining [4].

Detailed Protocol: Colorfastness to Perspiration

This test evaluates a fabric's resistance to color change and its tendency to stain other fabrics when exposed to human perspiration [4]. The workflow is as follows:



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- **Apparatus and Materials:** Perspiration fastness tester, stainless steel or plastic plates, oven, acidic and alkaline perspiration solutions (containing histidine, sodium chloride, and sodium phosphate), grey scales for assessing color change and staining, multi-fiber or specified single-fiber adjacent fabric [4].
- **Solution Preparation:** Prepare two separate artificial perspiration solutions [4]:
 - **Acidic solution (pH 5.5):** Use L-histidine hydrochloride hydrate, sodium chloride, and sodium dihydrogen phosphate dihydrate.
 - **Alkaline solution (pH 8.0):** Use L-histidine hydrochloride hydrate, sodium chloride, and disodium hydrogen phosphate.
- **Sample Preparation:** Sew a specimen of the dyed fabric in contact with pieces of standard adjacent fabric to form a composite sample [4].
- **Testing Procedure:** Thoroughly wet the composite samples in the two test solutions at a liquor ratio of 1:50 and allow them to soak at room temperature for 30 minutes. Remove the samples and drain the excess liquid. Place each sample between two plates in the perspiration tester and apply a pressure of 12.5 kPa. Keep the apparatus in an oven at $37\pm 2^{\circ}\text{C}$ for 4 hours [4].
- **Evaluation:** Unstitch the composite samples and dry the dyed fabric and the adjacent fabrics separately. Assess the color change of the original dyed specimens and the degree of staining on the adjacent fabrics using the appropriate grey scales [4].

Important Considerations for Researchers

- **Consult Official Standards:** The protocols above summarize general procedures. For definitive testing, purchase and follow the complete official test methods from standards organizations like AATCC and ISO [6] [7].
- **Understand Vat Dye Application:** Vat dyes like **C.I. Vat Green 9** are insoluble in water and must be chemically reduced to a soluble "leuco" form to dye fibers. After dyeing, the fabric is oxidized to return the dye to its insoluble form within the fiber, which provides excellent wash fastness [8]. Recent research explores combining vat dyeing with fiber **cationization** to further improve color depth and fastness properties [8].

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